

# Essential Guide to the Proper Disposal of 2-Amino-3-phenylpropanamide

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## Compound of Interest

Compound Name: 2-Amino-3-phenylpropanamide

Cat. No.: B101563

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents like **2-Amino-3-phenylpropanamide** are paramount for ensuring laboratory safety and environmental compliance. This guide provides a comprehensive, step-by-step operational plan for the safe disposal of this compound.

## Compound Information:

- Name: **2-Amino-3-phenylpropanamide**
- CAS Number: 17193-31-6[\[1\]](#)
- Molecular Formula: C9H12N2O[\[1\]](#)
- Primary Hazards: Irritant. Harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[\[1\]](#)

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are in a well-ventilated area, preferably within a chemical fume hood. All personnel must wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a laboratory coat.

## Step-by-Step Disposal Procedures

The standard and recommended procedure for the disposal of **2-Amino-3-phenylpropanamide** is through your institution's designated hazardous waste management program. Do not attempt to dispose of this chemical through standard laboratory trash or down the drain.[2][3][4]

- Waste Collection:

- Collect waste **2-Amino-3-phenylpropanamide**, including any contaminated materials such as weighing paper, filter paper, or absorbent pads, in a designated hazardous waste container.[4]
- The container must be chemically compatible with the compound and in good condition, free from damage or deterioration, with a secure, leak-proof closure.[3]

- Labeling:

- Clearly label the waste container with the words "Hazardous Waste."
- Specify the full chemical name: "**2-Amino-3-phenylpropanamide**."
- Include the approximate quantity and concentration of the waste.

- Storage:

- Store the sealed hazardous waste container in a designated satellite accumulation area (SAA) within the laboratory.[4][5][6]
- The SAA should be a secure location away from incompatible materials. It is crucial to segregate acids from bases, and oxidizing agents from reducing agents and organic compounds.[6]
- Ensure the storage area is regularly inspected for any signs of leakage.[6]

- Arranging for Pickup:

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.[4][5]

- Follow all institutional procedures for waste pickup requests.
- Disposal of Empty Containers:
  - Empty containers that previously held **2-Amino-3-phenylpropanamide** must also be treated as hazardous waste.[\[4\]](#)
  - Triple-rinse the empty container with a suitable solvent (e.g., water or another solvent capable of removing the residue).
  - Collect the rinsate (the liquid from rinsing) and dispose of it as hazardous chemical waste in your designated liquid hazardous waste container.[\[7\]](#)
  - After triple-rinsing, deface the original label on the container and remove the cap before disposing of it as regular trash, if permitted by your institution's policies.[\[2\]](#)

## Spill Management

In the event of a spill:

- Evacuate all non-essential personnel from the immediate area.
- If the spill is solid, carefully sweep it up to avoid generating dust and place it into a sealed, labeled hazardous waste container.[\[4\]](#)
- If the spill is a liquid solution, absorb it with an inert material (e.g., vermiculite, sand) and place the contaminated absorbent into a sealed hazardous waste container.[\[4\]](#)
- Clean the spill area as appropriate and report the incident to your EHS office.

## Quantitative Waste Accumulation Limits

While specific disposal limits for **2-Amino-3-phenylpropanamide** are determined by local and institutional regulations, general federal guidelines for satellite accumulation areas provide a baseline.

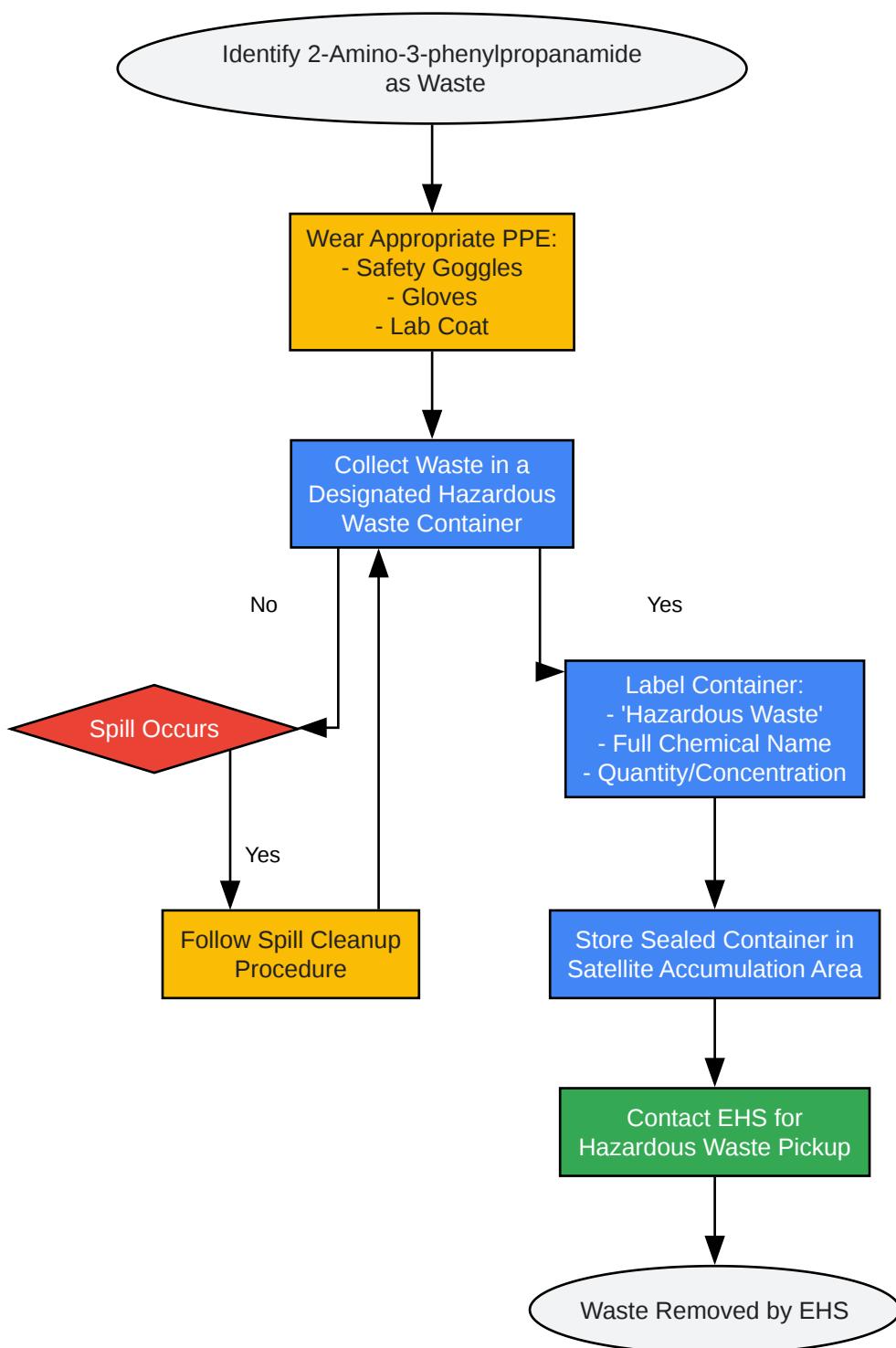
Waste Type	Maximum Accumulation Limit	Action Required When Limit is Reached
Hazardous Waste	55 gallons	Removal from the laboratory by EHS within 3 calendar days.
Acutely Toxic Waste (P-list)	1 quart (liquid) or 1 kg (solid)	Removal from the laboratory by EHS within 3 calendar days. [5]

Note: Always consult your institution's EHS for specific accumulation limits.

## Experimental Protocols

Currently, there are no widely established or validated experimental protocols for the in-laboratory neutralization or chemical degradation of **2-Amino-3-phenylpropanamide** for disposal. The highly regulated nature of chemical waste and the specific hazards of this compound make treatment outside of a licensed facility inadvisable. Therefore, the recommended and required procedure is to dispose of the chemical waste through a certified hazardous waste management company, which is typically arranged by your institution's EHS department.[4]

## Disposal Workflow

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Caption: Decision workflow for the proper disposal of **2-Amino-3-phenylpropanamide**.

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## References

- 1. 2-Amino-3-phenylpropanamide | C9H12N2O | CID 194097 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. vumc.org [vumc.org]
- 3. danielshealth.com [danielshealth.com]
- 4. benchchem.com [benchchem.com]
- 5. ehrs.upenn.edu [ehrs.upenn.edu]
- 6. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines  
[cwu.edu]
- 7. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
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